

Physical properties of 3-nitro-4-hydroxy P2P derivatives

Author: BenchChem Technical Support Team. Date: April 2026

Compound of Interest

Compound Name: 1-(4-Hydroxy-3-nitrophenyl)propan-2-one
CAS No.: 1314934-53-6
Cat. No.: B2475970

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of 3-Nitro-4-Hydroxy Phenyl-2-Propanone Derivatives

Introduction

Phenyl-2-propanone (P2P) and its derivatives represent a class of chemical compounds with significant interest in various fields of chemical research development of novel pharmaceuticals and reference materials for analytical chemistry. The introduction of specific functional groups, such as nitro (NO₂) and hydroxyl (OH) moieties, onto the aromatic ring can drastically alter the molecule's physical, chemical, and biological properties. This guide focuses on the physical properties of 3-nitro-4-hydroxy phenyl-2-propanone (3-nitro-4-hydroxy P2P), a specific derivative whose characterization is crucial for its identification, purification, and use in a research setting.

Understanding the physical properties—such as melting and boiling points, solubility, and spectroscopic signatures—is a foundational requirement for investigation involving a chemical entity. These parameters dictate the conditions for chemical reactions, the choice of solvents for purification and analytical methods for structural elucidation. As a Senior Application Scientist, this guide synthesizes available data with established analytical principles to provide an overview for researchers, scientists, and drug development professionals. The methodologies described herein are grounded in principles of scientific rigor, ensuring that the protocols are self-validating and supported by authoritative sources.

Synthesis and Purity Considerations

The accurate determination of physical properties is contingent upon the purity of the sample. The synthesis of 3-nitro-4-hydroxy P2P derivatives typically involves the nitration of a precursor phenolic compound. The nitration of aromatic rings, particularly those containing activating hydroxyl groups, can be achieved using strong nitrating agents, such as a mixture of nitric and sulfuric acids or milder reagents like thionyl chloride nitrate for sensitive substrates.^{[1][2]} The regioselectivity of nitration is directed by the existing substituents on the phenyl ring. Following synthesis, purification via methods like recrystallization or column chromatography is essential to remove by-products and unreacted starting materials, which could otherwise interfere with property measurements. The purity of the final product should be verified using chromatographic techniques like TLC or HPLC prior to characterization.^{[3][4]}

Core Physical Properties of 1-(4-Hydroxy-3-nitrophenyl)propan-2-one

While comprehensive experimental data for 1-(4-hydroxy-3-nitrophenyl)propan-2-one (the IUPAC name for 3-nitro-4-hydroxy P2P) is not extensive, this guide will compile known data and infer other properties based on its structure and data from closely related analogs.

Molecular and Thermal Properties

The fundamental physical constants for a compound are its molecular formula and weight, which for 1-(4-hydroxy-3-nitrophenyl)propan-2-one are C₉H₇NO₃ and 185.15 g/mol, respectively.^[5]

- State and Appearance:** Based on related nitro-substituted phenols and acetophenones, this compound is expected to be a crystalline solid at room temperature with a yellow to orange color due to the presence of the nitro-aromatic chromophore.^{[6][7]}
- Melting Point (mp):** An experimentally determined melting point for this specific compound is not readily available in the cited literature. However, by comparing related structures, we can estimate an expected range. For instance, 4-Hydroxy-3-nitrophenylacetic acid has a melting point of 146-148 °C, and 4'-Hydroxy-

nitroacetophenone melts at 133 °C.[6] This suggests that the melting point for **1-(4-hydroxy-3-nitrophenyl)propan-2-one** is likely to be in a similar range, above 100 °C.

- **Boiling Point (bp):** A predicted boiling point for **1-(4-hydroxy-3-nitrophenyl)propan-2-one** is approximately 326.7 °C at standard pressure (760 mmHg). It is important to note that compounds of this nature may decompose at or near their boiling point, and vacuum distillation is often required for purification.[8]
- **Density:** The predicted density of the compound is approximately 1.3 g/cm³. [5]

Solubility Profile

The solubility of a compound is governed by its functional groups. The presence of a polar hydroxyl group suggests potential solubility in polar protic solvents like water and methanol, and the overall polarity imparted by the nitro and ketone groups would favor solubility in polar aprotic solvents like acetone and ethyl acetate. The aromatic ring provides significant nonpolar character, which will limit its solubility in water. The solubility of nitrated organic compounds can be complex and is not always straightforward to predict.[9][10] Generally, it is expected to be sparingly soluble in water and nonpolar solvents like hexane, but soluble in moderately polar solvents.[11]

Spectroscopic and Chromatographic Profile

Spectroscopic and chromatographic methods are essential for the structural confirmation and purity assessment of 3-nitro-4-hydroxy P2P derivatives.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene (-CH₂-) protons, and the methyl protons. The aromatic protons will appear as a complex multiplet system, with chemical shifts influenced by the electron-withdrawing nitro group and the electron-donating hydroxyl group. The methylene protons adjacent to the carbonyl and aromatic ring would likely appear as a singlet around 3.7 ppm, while the methyl protons of the acetyl group would be a singlet around 2.1 ppm, based on the spectrum of P2P itself.[12][13] The phenolic proton (-OH) would appear as a broad singlet, the position of which is dependent on concentration and solvent.
 - ¹³C NMR: The carbon NMR would show distinct signals for the carbonyl carbon (likely >190 ppm), the carbons of the aromatic ring (110-160 ppm), the methylene carbons, and methyl carbons.
- **Infrared (IR) Spectroscopy:** The IR spectrum provides key information about the functional groups present. Expected characteristic absorption bands include:
 - A broad band around 3200-3500 cm⁻¹ for the O-H stretch of the hydroxyl group.
 - A strong, sharp band around 1710-1730 cm⁻¹ for the C=O stretch of the ketone.
 - Strong bands around 1520-1560 cm⁻¹ (asymmetric) and 1340-1380 cm⁻¹ (symmetric) for the N-O stretches of the nitro group.[3]
- **Mass Spectrometry (MS):** In mass spectrometry, particularly using a technique like gas chromatography-mass spectrometry (GC-MS), the compound is expected to show a molecular ion peak (M⁺) corresponding to its molecular weight (195.17).[5] Common fragmentation patterns for P2P derivatives include the cleavage of the bond between the methylene and carbonyl groups, leading to characteristic fragment ions such as the tropylium ion (m/z 91).[14]
- **Chromatographic Behavior:**
 - **Thin Layer Chromatography (TLC):** TLC is a rapid method for monitoring reaction progress and assessing purity. Using a silica gel plate with a non-polar mobile phase, such as ethyl acetate/hexane, would be appropriate for this compound.[3]
 - **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC with a C18 column is a standard method for the quantitative analysis of aromatic compounds. A mobile phase consisting of a mixture of acetonitrile and water, with detection by UV-Vis spectrophotometry (e.g., at 270 nm), would provide good separation and sensitivity.[4]
 - **Gas Chromatography (GC):** GC can be used for the analysis of P2P and its derivatives, often in combination with MS detection.[13][15] Given the predicted boiling point, a suitable temperature program would be required.[5]

Data Presentation

Table 1: Summary of Physical Properties for 1-(4-hydroxy-3-nitrophenyl)propan-2-one

Property	Value/Expected Range	Source
Molecular Formula	C ₉ H ₉ NO ₄	[5]
Molecular Weight	195.17 g/mol	[5]
Appearance	Expected to be a yellow crystalline solid	Inferred from analogs[6][7]
Melting Point	Not experimentally determined; likely >100 °C	Inferred from analogs[6]
Boiling Point	~326.7 °C (at 760 mmHg)	[5]
Density	~1.3 g/cm ³	[5]
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, ethyl acetate	Inferred from structure and analogs

Table 2: Expected Spectroscopic Data

Technique	Feature	Expected Position/Value
¹ H NMR	Methyl Protons (-CH ₃)	Singlet, ~2.1 ppm
	Methylene Protons (-CH ₂ -)	Singlet, ~3.7 ppm
	Aromatic Protons (Ar-H)	Multiplets, 6.5-8.5 ppm
	Hydroxyl Proton (-OH)	Broad singlet, variable
IR	O-H stretch	3200-3500 cm ⁻¹ (broad)
	C=O stretch	1710-1730 cm ⁻¹ (strong, sharp)
	NO ₂ asymmetric stretch	1520-1560 cm ⁻¹ (strong)
	NO ₂ symmetric stretch	1340-1380 cm ⁻¹ (strong)
MS	Molecular Ion (M ⁺)	m/z 195
	Key Fragment	m/z 91 (benzyl/tropylium fragment)

Experimental Protocols

Protocol 1: Determination of Melting Point

- **Sample Preparation:** Ensure the crystalline sample is completely dry and finely powdered.
- **Capillary Loading:** Load a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- **Measurement:** Place the capillary tube in a calibrated melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20 °C below the expected melting point. Then, decrease the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature range from the appearance of the first liquid droplet to the complete melting of the solid. This range represents the melting point. The procedure should be repeated at least twice.

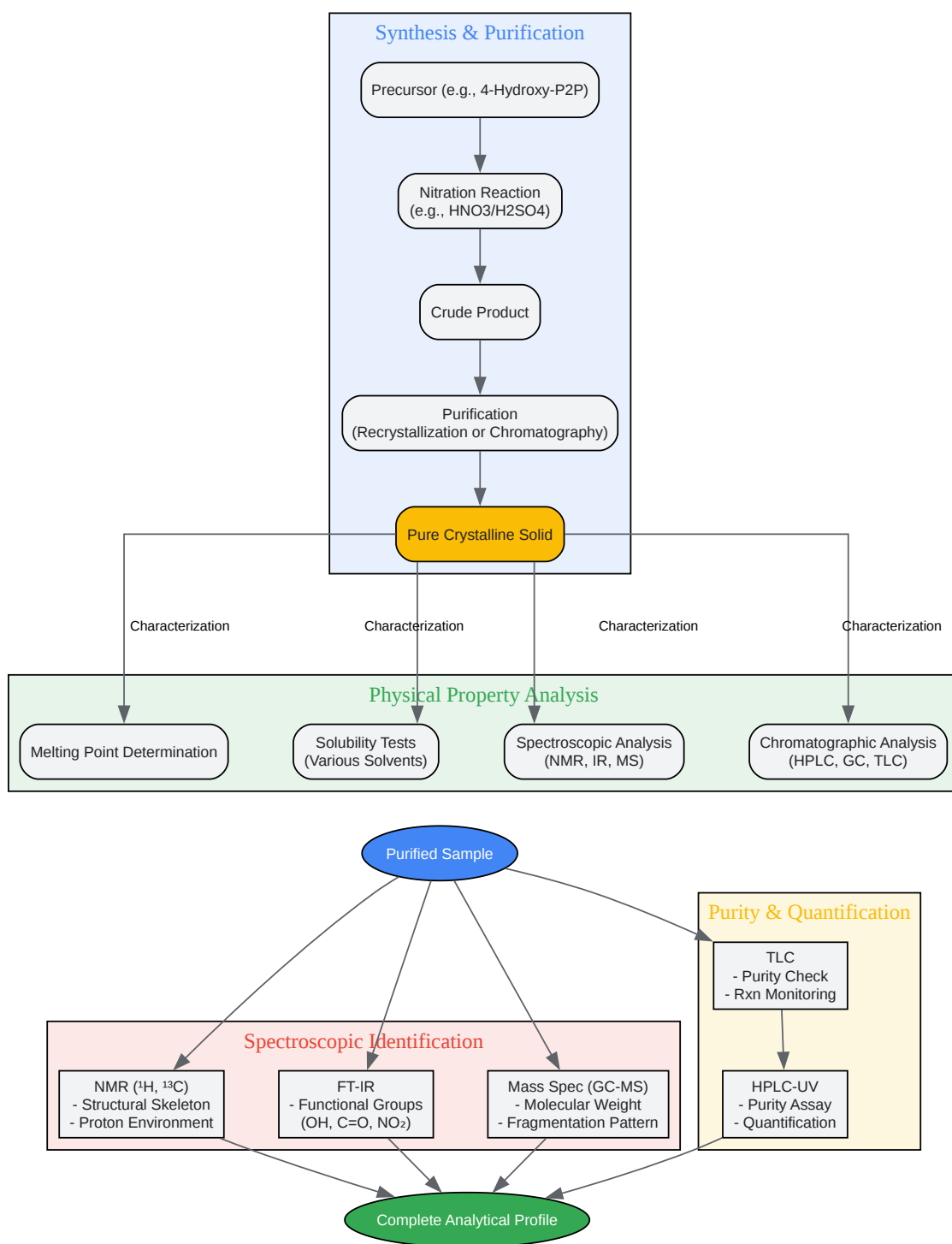
Protocol 2: Spectroscopic and Chromatographic Characterization Workflow

This protocol outlines a comprehensive workflow for obtaining the full analytical profile of a purified sample.

- **Sample Solubilization:** Dissolve an accurately weighed sample (1-5 mg) in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) for NMR analysis. For HPLC, use HPLC-grade solvents (e.g., acetonitrile, methanol).
- **NMR Spectroscopy:** Acquire ¹H and ¹³C NMR spectra on a 300 MHz or higher spectrometer.

- FT-IR Spectroscopy: Obtain the IR spectrum using either a KBr pellet method for a solid sample or as a thin film on a salt plate.
- GC-MS Analysis:
 - Prepare a dilute solution (~100 µg/mL) of the sample in a volatile solvent like ethyl acetate.
 - Inject 1 µL into a GC-MS system equipped with a suitable capillary column (e.g., HP-5ms).
 - Use a temperature program starting at ~100 °C and ramping up to ~280 °C to ensure elution.[\[13\]](#)
 - Acquire mass spectra in electron impact (EI) mode.
- HPLC-UV Analysis:
 - Prepare a standard solution of the sample in the mobile phase (e.g., 50:50 acetonitrile:water).
 - Inject onto a C18 reversed-phase column.
 - Use an isocratic or gradient elution profile to achieve good peak separation.
 - Monitor the elution using a UV detector at a wavelength where the compound shows strong absorbance (e.g., 270 nm).[\[4\]](#)

Visualization of Workflows



[Click to download full resolution via product page](#)

Caption: Logical workflow for the analytical characterization of the target compound.

References

- PubChem. (n.d.). (2E)-1-(4-hydroxyphenyl)-3-(4-nitrophenyl)prop-2-en-1-one. National Center for Biotechnology Information. Retrieved from <https://pubchem.ncbi.nlm.nih.gov/compound/6213956>
- Echemi. (n.d.). 3-(4-hydroxy-3-methoxy-phenyl)-2-nitro-prop-2-enenitrile. Retrieved from https://www.echemi.com/products/pid_300481-58046-27-1
- Yin, C., et al. (2020). Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. *Materials*, 13(15), 3423. <https://www.mdpi.com/1996-1944/13/15/3423>

- Chemsrsrc. (n.d.). **1-(4-hydroxy-3-nitrophenyl)propan-2-one**. Retrieved from https://www.chemsrc.com/en/cas/1314934-53-6_1314934-53-6.html
- Sakshi, S., et al. (2015). 3-hydroxy-2-(substituted phenyl)-4h-chromen-4-one derivatives- synthesis, spectral characterization and pharmacological Products: An Indian Journal, 11(3), 93-97. Retrieved from <https://www.tsijournals.com>.
- Noggle, F. T., & Clark, C. R. (n.d.). P2P Syntheses From Phenylacetic Acid. Rhodium.ws. Retrieved from <https://www.rhodium.ws/chemistry/p2p.pa>
- Sigma-Aldrich. (n.d.). 4-Hydroxy-3-nitrophenylacetic acid. Retrieved from <https://www.sigmaaldrich.com/US/en/product/aldrich/219924>
- Maurice, P. (2020, February 1). Trends in solubility of group 2 nitrates. Chemistry Stack Exchange. Retrieved from <https://chemistry.stackexchange.com>
- Sigma-Aldrich. (n.d.). 3-(4-NITRO-PHENYL)-1-(2,4,6-TRIHYDROXY-PHENYL)-PROPAN-1-ONE. Retrieved from <https://www.sigmaaldrich.com/US/en/product/aldrich/s99008>
- Montenegro, M. F., et al. (2017). Synthesis and Characterization of a Novel Organic Nitrate NDHP: Role of Xanthine Oxidoreductase-Mediated Nitr Redox Biology, 12, 933-940. PubMed. Retrieved from <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC5458096/>
- PubChemLite. (n.d.). 4-hydroxy-2-(3-nitrophenyl)-1-phenyl-3-[(e)-3-phenylprop-2-enoyl]-2h-pyrrol-5-one. Retrieved from <https://pubchem.ncbi.nlm.nih.gov/lite/compound/15949174>
- PubChem. (n.d.). 4-Hydroxy-3-Nitroacetophenone. National Center for Biotechnology Information. Retrieved from <https://pubchem.ncbi.nlm.nih.gov>
- Mohammed, J. H., & Salih, N. A. M. (2022). Synthesis and Characterization of Some New Nitrones Derivatives and Screening their Biological Activity University Journal of Science, 10(4), 1096. ResearchGate. Retrieved from https://www.researchgate.net/publication/366601445_Synthesis_and_Characterization_of_Some_New_Nitrones_Derivatives_and_Screening_their
- ResearchGate. (n.d.). Solubility of nitrates in two solvents. Retrieved from <https://www.researchgate.net>
- Ikeda, A., et al. (2023). Neptunyl(VI) Nitrate Coordination Polymer with Bis(2-pyrrolidone) Linkers Highlighting Crystallographic Analogy and Solubility Actinyl(VI) Nitrates. Molecules, 28(5), 2315. MDPI. Retrieved from <https://www.mdpi.com/1420-3049/28/5/2315>
- ChemicalBook. (n.d.). Methyl 3-nitro-4-hydroxybenzoate. Retrieved from https://www.chemicalbook.com/ChemicalProductProperty_EN_CB671755
- Fun, H.-K., et al. (2013). Synthesis, crystal structure and spectroscopic and Hirshfeld surface analysis of 4-hydroxy-3-methoxy-5-nitrobenzaldehyde Crystallographica Section E, 69(Pt 10), o1551–o1556. PMC. Retrieved from <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3795390/>
- PubChem. (n.d.). 4-Hydroxy-3-nitrobenzaldehyde. National Center for Biotechnology Information. Retrieved from <https://pubchem.ncbi.nlm.nih.gov>
- R Discovery. (1984, May 2). The Synthesis and Application of Novel Nitrating and Nitrosating Agents. Retrieved from <https://rdiscovery.com>
- Van Acker, T., et al. (2018). A pre-column derivatization method allowing quantitative metabolite profiling of carboxyl and phenolic hydroxyl group compounds in human plasma via liquid chromatography-inductively coupled plasma-tandem mass spectrometry (LC-ICP-MS/MS). Journal of Mass Spectrometry, 33(10), 1735-1743. RSC Publishing. Retrieved from <https://pubs.rsc.org/en/content/articlelanding/2018/ja/c8ja00210a>
- Patel, J. K., et al. (2014). Solubility enhancement of miconazole nitrate: binary and ternary mixture approach. Pharmaceutical Development and Technology, 206. Retrieved from <https://www.tandfonline.com/doi/full/10.3109/10837450.2014.945533>
- Tsujikawa, K., et al. (2021). P2P Precursors: GC-MS Analysis Insights. Scribd. Retrieved from <https://www.scribd.com/document/524890696/P2P-F>
- Analysis-Insights
- Sarchem Labs. (n.d.). Purchase 4' Hydroxy 3' Nitroacetophenone. Retrieved from <https://sarchemlabs.com/product/4-hydroxy-3-nitroacetophenone>
- PubChem. (n.d.). 4-Hydroxy-3-nitrophenylacetic acid. National Center for Biotechnology Information. Retrieved from <https://pubchem.ncbi.nlm.nih.gov/compound/447364>
- Voitekovich, S. V., et al. (2023). Synthesis, Characterization, and Properties of High-Energy Fillers Derived from Nitroisobutylglycerol. Materials, 16. Retrieved from <https://www.mdpi.com/1996-1944/16/10/3652>
- Galeano-Díaz, T., et al. (2000). Rapid and sensitive determination of 4-nitrophenol, 3-methyl-4-nitrophenol, 4,6-dinitro-o-cresol, parathion-methyl, fenitrothion-ethyl by liquid chromatography with electrochemical detection. Journal of Agricultural and Food Chemistry, 48(10), 4508-4513. PubMed. Retrieved from <https://pubmed.ncbi.nlm.nih.gov/11052691/>
- Collins, M., et al. (2009). The Henry Reaction: Spectroscopic Studies of Nitrile and Hydroxylamine By-products Formed During Synthesis of Psychophenylalkylamines. Forensic Science International, 188(1-3), 70-76. ResearchGate. Retrieved from https://www.researchgate.net/publication/24434259_The_Henry_Reaction_Spectroscopic_Studies_of_Nitrile_and_Hydroxylamine_By-products_Formed_During_Synthesis_of_Psychoactive_Phenylalkylamines
- Belay, Y., et al. (2015). Analysis of 3-Methyl-4-nitrophenol, A Major Metabolite of Fenitrothion, in Mouse Urine Using HPLC. Pharmaceutical Methods, 6. Retrieved from <https://pharmaceuticalmethods.com/volume-6-issue-1/237-2/>
- Cheméo. (n.d.). Chemical Properties of methyl 4-hydroxy-3-nitrobenzoate (CAS 99-42-3). Retrieved from <https://www.chemeo.com>
- CAS Common Chemistry. (n.d.). Methyl 3-nitrobenzoate. Retrieved from https://commonchemistry.cas.org/detail?cas_rn=618-95-1
- ChemicalBook. (n.d.). 4-Hydroxy-3'-nitroacetophenone. Retrieved from https://www.chemicalbook.com/ChemicalProductProperty_EN_CB4279075
- ResearchGate. (n.d.). NMR spectrum of 1-phenyl, 2-propanone. Retrieved from https://www.researchgate.net/figure/NMR-spectrum-of-1-phenyl-2-propanone_fig1_282574443
- Manzoni, C., et al. (2016). Validation Study of Analysis of 1-Phenyl-2-Propanone in Illicit Methamphetamine Samples by Dynamic Headspace Gas Chromatography. Retrieved from <https://air.unimi.it/retrieve/handle/2434/357993/491957/jcsb-07-190.pdf>
- Sigma-Aldrich. (n.d.). METHYL 3-HYDROXY-4-NITROBENZOATE. Retrieved from <https://www.sigmaaldrich.com/US/en/product/aldrich/s369748>
- Manzoni, C., et al. (2016). Validation Study of Analysis of 1-Phenyl-2-Propanone in Illicit Methamphetamine Samples by Dynamic Headspace Gas Chromatography. Journal of Chromatography & Separation Techniques, 7(2). Longdom Publishing. Retrieved from <https://www.longdom.com>
- Scribd. (n.d.). Synthesis of Phenyl 2 Nitropropene. Retrieved from <https://www.scribd.com/doc/110504118/Synthesis-of-Phenyl-2-Nitropropene>
- Rhodium.ws. (n.d.). Phenyl-2-Propanone by Rearrangement of 2-Phenylpropanal. Retrieved from <https://www.rhodium.ws/chemistry/p2p>

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. discovery.researcher.life [discovery.researcher.life]
- 2. mdpi.com [mdpi.com]
- 3. npaa.in [npaa.in]
- 4. phmethods.net [phmethods.net]
- 5. 1-(4-hydroxy-3-nitrophenyl)propan-2-one | CAS#:1314934-53-6 | Chemsrce [chemsrc.com]
- 6. sarchemlabs.com [sarchemlabs.com]
- 7. 4'-Hydroxy-3'-nitroacetophenone | 6322-56-1 [chemicalbook.com]
- 8. Phenyl-2-Propanone by Rearrangement of 2-Phenylpropanal - [www.rhodium.ws] [chemistry.mdma.ch]
- 9. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 10. mdpi.com [mdpi.com]
- 11. Solubility enhancement of miconazole nitrate: binary and ternary mixture approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. longdom.org [longdom.org]
- 14. air.unimi.it [air.unimi.it]
- 15. scribd.com [scribd.com]
- To cite this document: BenchChem. [Physical properties of 3-nitro-4-hydroxy P2P derivatives]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2475970/docs#physical-properties-of-3-nitro-4-hydroxy-p2p-derivatives>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

